

physical appearance of 1-(Benzyloxy)-4-bromo-2-fluorobenzene

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Compound of Interest

Compound Name: 1-(Benzyloxy)-4-bromo-2-fluorobenzene

Cat. No.: B134947

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An In-depth Technical Guide to the Physicochemical Properties of **1-(Benzyloxy)-4-bromo-2-fluorobenzene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-(Benzyloxy)-4-bromo-2-fluorobenzene is a halogenated aromatic ether with significant applications as a building block in organic synthesis, particularly in the development of novel pharmaceutical compounds. A thorough understanding of its physical and chemical properties is essential for its safe handling, effective use in synthetic protocols, and for the characterization of its downstream products. This technical guide provides a comprehensive overview of the physical appearance and key physicochemical characteristics of **1-(Benzyloxy)-4-bromo-2-fluorobenzene**, supported by tabulated data and generalized experimental methodologies.

Physical Properties

1-(Benzyloxy)-4-bromo-2-fluorobenzene is typically supplied as a white, fused solid at room temperature.^[1] Its solid form is a key characteristic for its storage and handling in a laboratory setting. The visual appearance is a primary indicator of purity, with significant deviations from a white color potentially indicating the presence of impurities.

Summary of Physical Data

The key physical and chemical identifiers for **1-(Benzyloxy)-4-bromo-2-fluorobenzene** are summarized in the table below for easy reference.

| Property | Value | Reference |
|-------------------|---------------------------------------|---------------------|
| Appearance | White Fused Solid | [1] |
| Melting Point | 31.0-37.0 °C | [1] |
| Molecular Formula | C ₁₃ H ₁₀ BrFO | [1] |
| CAS Number | 185346-79-6 | [1] |
| IUPAC Name | 4-(benzyloxy)-1-bromo-2-fluorobenzene | [1] |

Experimental Protocols

The determination of the physical properties of a chemical compound like **1-(Benzyloxy)-4-bromo-2-fluorobenzene** follows standardized laboratory procedures. Below are generalized methodologies for the key properties described.

Determination of Physical Appearance

Objective: To visually inspect and record the physical state, color, and form of the substance at ambient temperature.

Methodology:

- A sample of the compound is placed on a clean, dry watch glass or in a transparent container.
- The sample is observed under adequate lighting against both a white and a dark background to accurately determine its color.
- The physical form (e.g., crystalline, amorphous, fused solid) is noted.
- Observations are recorded in a laboratory notebook.

Determination of Melting Point

Objective: To determine the temperature range over which the solid compound transitions to a liquid.

Methodology:

- A small, dry sample of the compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range is reported as the melting point.

Logical Relationships and Workflows

The following diagrams illustrate the relationship between the chemical structure and its physical properties, as well as a general workflow for the characterization of a chemical compound.

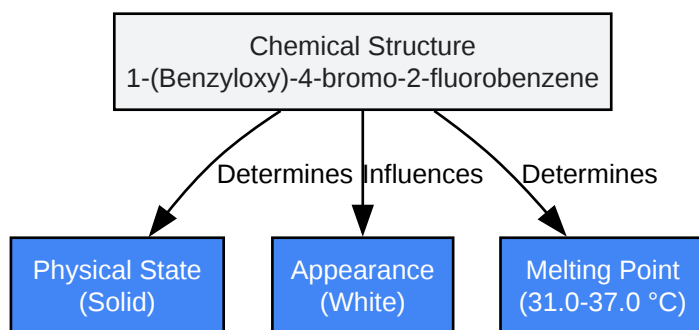


Diagram 1: Structure-Property Relationship

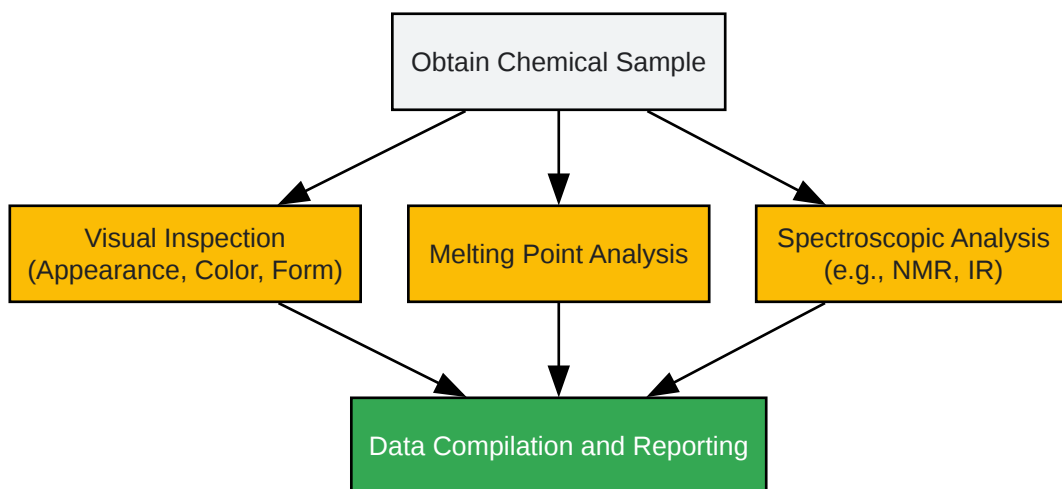


Diagram 2: General Experimental Workflow for Physical Characterization

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References

- 1. H30053.14 [thermofisher.com]
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